

Application Notes and Protocols for Studying Tbaj-876 Resistance

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Compound of Interest

Compound Name: Tbaj-876

Cat. No.: B15565333

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Introduction

Tbaj-876 is a promising diarylquinoline antibiotic, an analog of bedaquiline, developed for the treatment of tuberculosis. Its potent antimycobacterial activity stems from the inhibition of the F1Fo-ATP synthase, an essential enzyme for energy production in Mycobacterium tuberculosis. Understanding the mechanisms by which M. tuberculosis develops resistance to **Tbaj-876** is critical for its clinical development and long-term efficacy. These application notes provide a comprehensive overview of the techniques and detailed protocols for studying **Tbaj-876** resistance.

Mechanism of Action and Resistance

Tbaj-876, similar to its predecessor bedaquiline, targets the F1Fo-ATP synthase. Specifically, it binds to the c-subunit, encoded by the atpE gene, stalling the rotation of the c-ring and thereby inhibiting ATP synthesis.^{[1][2][3]} Additionally, it targets the ϵ -subunit, further disrupting the enzyme's function.^{[1][2][3]}

The primary mechanism of resistance to **Tbaj-876** is the acquisition of missense mutations in the *atpE* gene. These mutations alter the drug-binding site on the c-subunit, reducing the inhibitory effect of **Tbaj-876**.

Data Presentation

The following tables summarize key quantitative data related to **Tbaj-876** activity and resistance.

Table 1: In Vitro Activity of **Tbaj-876** against *M. tuberculosis*

Parameter	Value	Reference Strain
IC50 (ATP Synthesis Inhibition)	0.3 nM	<i>M. bovis</i> BCG
MIC90	0.06 µg/mL	<i>M. bovis</i> BCG

Table 2: Cross-Resistance Profile of **Tbaj-876**-Resistant *M. tuberculosis* Mutants

Mutant (<i>atpE</i>)	Tbaj-876 MIC (µg/mL)	Bedaquiline MIC (µg/mL)	Fold Increase (Tbaj-876)	Fold Increase (Bedaquiline)
Wild-Type	0.03	0.12	-	-
A63P	>4	>8	>133	>67
D28V	>4	>8	>133	>67
E61D	>4	>8	>133	>67

Experimental Protocols

Herein are detailed protocols for the generation and characterization of **Tbaj-876** resistant *Mycobacterium tuberculosis*.

Protocol 1: In Vitro Generation of **Tbaj-876** Resistant *Mycobacterium tuberculosis*

Objective: To select for spontaneous mutants of *M. tuberculosis* resistant to **Tbaj-876**.

Materials:

- M. tuberculosis H37Rv strain
- Middlebrook 7H9 broth supplemented with 10% OADC (oleic acid-albumin-dextrose-catalase) and 0.05% Tween 80
- Middlebrook 7H10 agar plates supplemented with 10% OADC
- **Tbaj-876** stock solution (in DMSO)
- Sterile culture tubes and Petri dishes
- Incubator at 37°C
- Spectrophotometer

Procedure:

- Prepare Inoculum:
 - Grow M. tuberculosis H37Rv in 10 mL of Middlebrook 7H9 broth until mid-log phase (OD600 of 0.6-0.8).
- Plating for Resistance Selection:
 - Concentrate the bacterial culture by centrifugation at 4000 x g for 10 minutes.
 - Resuspend the pellet in 1 mL of fresh 7H9 broth.
 - Plate approximately 10⁸ to 10⁹ colony-forming units (CFUs) onto Middlebrook 7H10 agar plates containing 4x, 8x, and 16x the MIC of **Tbaj-876**.
 - Also, plate serial dilutions of the culture onto drug-free 7H10 agar to determine the initial CFU count and calculate the mutation frequency.
- Incubation:
 - Incubate the plates at 37°C in a humidified incubator for 3-4 weeks.

- Isolation of Resistant Colonies:
 - Monitor the plates for the appearance of colonies on the drug-containing plates.
 - Pick individual colonies and subculture them in 7H9 broth containing the same concentration of **Tbaj-876** used for selection.
- Confirmation of Resistance:
 - Perform MIC determination (Protocol 2) on the isolated colonies to confirm the level of resistance.
 - Cryopreserve the confirmed resistant mutants for further analysis.

Protocol 2: Minimum Inhibitory Concentration (MIC) Determination

Objective: To determine the MIC of **Tbaj-876** against wild-type and resistant *M. tuberculosis* strains.

Materials:

- *M. tuberculosis* strains (wild-type and resistant mutants)
- Middlebrook 7H9 broth with OADC and Tween 80
- **Tbaj-876** stock solution
- 96-well microplates
- Resazurin solution (0.02% w/v)
- Microplate reader

Procedure:

- Prepare Drug Dilutions:

- In a 96-well plate, prepare two-fold serial dilutions of **Tbaj-876** in 100 μ L of 7H9 broth. The final concentrations should typically range from 0.004 to 4 μ g/mL.
- Include a drug-free control well.
- Prepare Inoculum:
 - Grow *M. tuberculosis* in 7H9 broth to mid-log phase.
 - Adjust the culture to a McFarland standard of 1.0, and then dilute it 1:50 in fresh broth.
- Inoculation:
 - Add 100 μ L of the diluted bacterial suspension to each well of the 96-well plate containing the drug dilutions.
- Incubation:
 - Seal the plate and incubate at 37°C for 7 days.
- Readout:
 - Add 30 μ L of resazurin solution to each well and incubate for another 24-48 hours.
 - A color change from blue to pink indicates bacterial growth.
 - The MIC is defined as the lowest drug concentration that prevents this color change.

Protocol 3: Sequencing of the *atpE* Gene

Objective: To identify mutations in the *atpE* gene of **Tbaj-876** resistant *M. tuberculosis*.

Materials:

- Genomic DNA from wild-type and resistant *M. tuberculosis* strains
- PCR primers for the *atpE* gene
- PCR master mix

- DNA purification kit
- Sanger sequencing service

Procedure:

- Genomic DNA Extraction:
 - Extract genomic DNA from *M. tuberculosis* cultures using a commercial kit or a standard protocol.
- PCR Amplification:
 - Set up a PCR reaction to amplify the *atpE* gene using specific primers.
 - Forward Primer: 5'-GTCGGTGTTTCATCGGTCGTC-3'
 - Reverse Primer: 5'-GACCGATGAACACCGACGAC-3'
 - Use a standard PCR program with an annealing temperature of 58°C.
- PCR Product Purification:
 - Purify the PCR product using a DNA purification kit to remove primers and dNTPs.
- Sequencing:
 - Send the purified PCR product for Sanger sequencing using both the forward and reverse primers.
- Sequence Analysis:
 - Align the sequencing results from the resistant mutants with the wild-type *atpE* sequence to identify any mutations.

Protocol 4: F-ATP Synthase Activity Assay

Objective: To measure the inhibitory effect of **Tbaj-876** on the ATP synthesis activity of F-ATP synthase.

Materials:

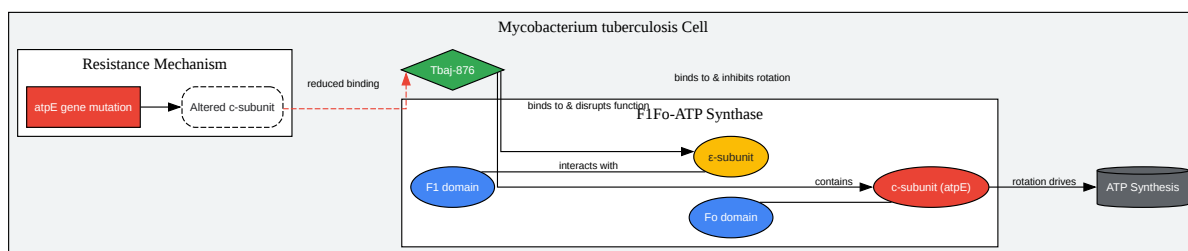
- Inverted membrane vesicles (IMVs) from *M. tuberculosis* or *M. bovis* BCG
- ATP synthesis assay buffer (e.g., containing succinate, ADP, and phosphate)
- Luciferin-luciferase ATP detection reagent
- **Tbaj-876** stock solution
- Luminometer

Procedure:

- Prepare IMVs:
 - Prepare IMVs from mycobacterial cultures as described in the literature.
- Assay Setup:
 - In a luminometer plate, add IMVs to the ATP synthesis assay buffer.
 - Add varying concentrations of **Tbaj-876** to the wells.
 - Include a no-drug control.
- Initiate Reaction:
 - Initiate the ATP synthesis reaction by adding ADP.
- Measure ATP Production:
 - At specific time points, add the luciferin-luciferase reagent to the wells.
 - Measure the luminescence, which is proportional to the amount of ATP produced.
- Data Analysis:
 - Calculate the rate of ATP synthesis for each drug concentration.

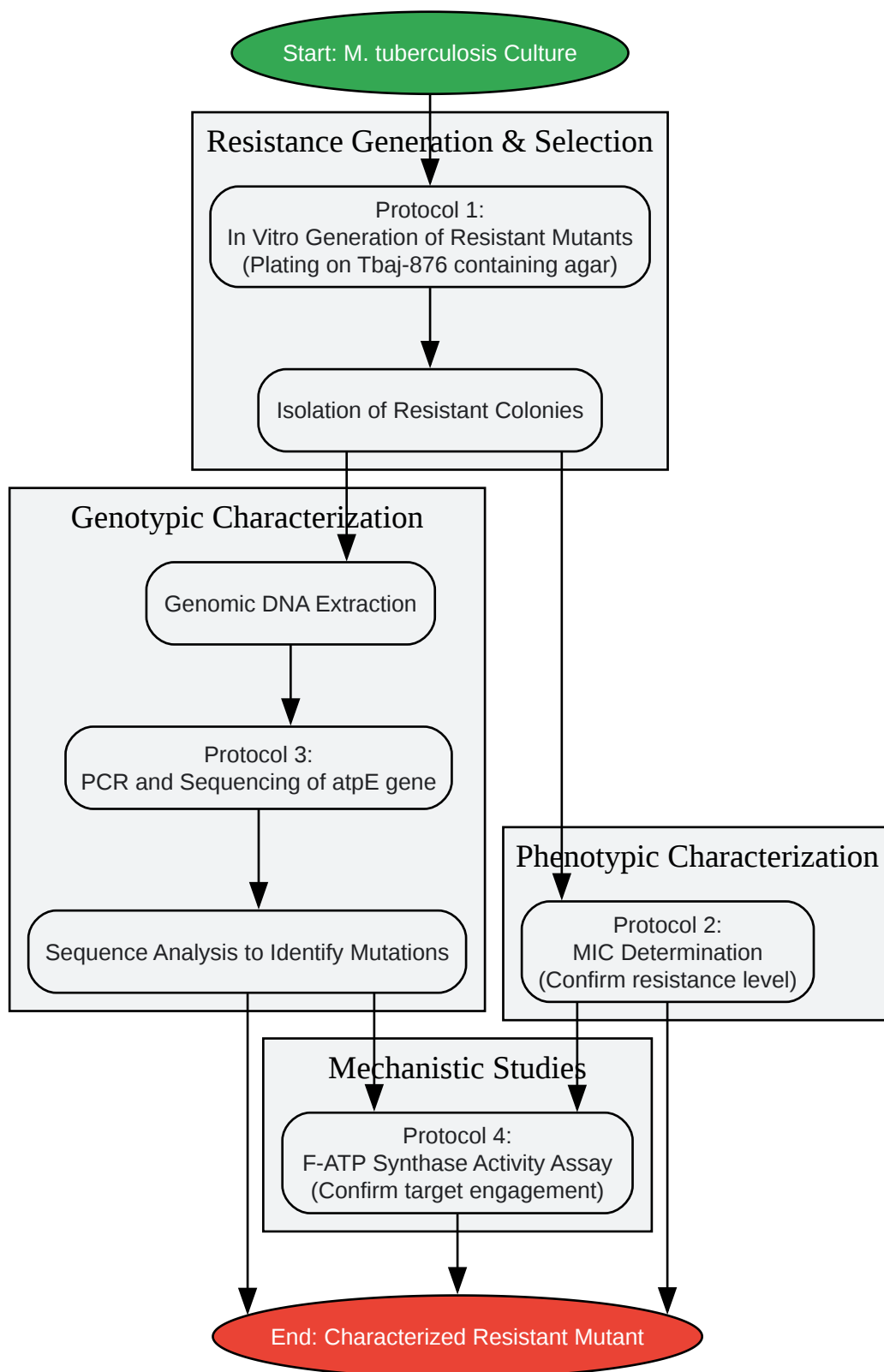
- Determine the IC₅₀ of **Tbaj-876** by plotting the percent inhibition against the drug concentration.

Visualizations



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Caption: Mechanism of action of **Tbaj-876** and the development of resistance.



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Caption: Experimental workflow for studying **Tbaj-876** resistance.

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